

Personal protective equipment for handling 2,4-Octanedione

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Compound of Interest

Compound Name: 2,4-Octanedione

Cat. No.: B081228

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Essential Safety and Handling Guide for 2,4-Octanedione

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,4-Octanedione**, a compound recognized as a skin and eye irritant, with the potential to cause respiratory irritation. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Immediate Safety and Hazard Information

2,4-Octanedione is classified as a hazardous substance. Key hazards include:

- Skin Irritation: Causes skin irritation upon contact[1].
- Serious Eye Irritation: Can cause serious irritation to the eyes[1].
- Respiratory Irritation: May cause respiratory irritation if inhaled[1].
- Flammability: It is considered a combustible liquid or solid, with vapors that may form explosive mixtures with air[2].

Quantitative Data for 2,4-Octanedione

The following table summarizes key quantitative data for **2,4-Octanedione**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₂	[1][3]
Molecular Weight	142.20 g/mol	[1][2][3]
CAS Number	14090-87-0	[1][2][3]
Appearance	Solid	[2]
Boiling Point	204.00 to 205.00 °C @ 760.00 mm Hg (estimated)	[4]
97.00 to 99.00 °C @ 27.00 mm Hg	[4]	
Flash Point	71.00 °C (159.00 °F) TCC	[4]
Specific Gravity	0.92300 @ 25.00 °C	[4]
Water Solubility	4082 mg/L @ 25 °C (estimated)	[4]
Storage Class	11 - Combustible Solids	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling **2,4-Octanedione**. The following are the recommended PPE.

Protection Type	Recommended PPE	Specifications and Rationale
Eye and Face Protection	Safety goggles and a face shield	Chemical splash goggles are mandatory to protect against eye irritation[1]. A face shield should be worn in addition to goggles when there is a risk of splashing[5][6].
Hand Protection	Chemical-resistant gloves	Nitrile or Butyl rubber gloves are recommended for handling ketones[5]. Always inspect gloves for integrity before use and wash hands after removal. For extended contact, consider double-gloving[5].
Body Protection	Laboratory coat	A flame-resistant lab coat should be worn to protect against splashes and potential ignition sources[5].
Respiratory Protection	Use in a well-ventilated area or with a respirator	All handling of 2,4-Octanedione should be performed in a certified chemical fume hood to minimize the risk of respiratory irritation[5].

Operational and Disposal Plans

A systematic approach to handling and disposing of **2,4-Octanedione** is essential for safety and compliance.

Experimental Protocol: Safe Handling Workflow

While specific experimental protocols for **2,4-Octanedione** are not readily available in the provided search results, a general, step-by-step procedure for its safe handling can be

established based on its known hazards.

- Preparation and Planning:
 - Conduct a thorough risk assessment for the specific experiment.
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Gather and inspect all necessary PPE.
 - Locate the nearest safety shower and eyewash station.
- Handling:
 - Don the appropriate PPE before handling the chemical.
 - Perform all manipulations of **2,4-Octanedione** within the chemical fume hood.
 - Avoid inhalation of vapors and direct contact with skin and eyes.
 - Keep the container tightly closed when not in use.
 - Keep away from heat, sparks, open flames, and hot surfaces.
- Post-Handling:
 - Decontaminate all surfaces and equipment that came into contact with the chemical.
 - Properly remove and dispose of or decontaminate PPE.
 - Store the primary container of **2,4-Octanedione** in a cool, dry, and well-ventilated area away from heat and ignition sources.
 - Wash hands thoroughly after handling.

Disposal Plan

2,4-Octanedione is considered a flammable and potentially hazardous chemical waste and must be disposed of in accordance with all local, state, and federal regulations[5].

Disposal Workflow

Disposal workflow for **2,4-Octanedione** waste.

Step-by-Step Disposal Guidance:

- Collection:
 - Collect all waste containing **2,4-Octanedione**, including contaminated materials like gloves and absorbent pads, in a designated, chemically compatible, and leak-proof container[5].
 - Never mix with other waste unless compatibility is confirmed.
- Labeling:
 - Clearly label the container as "Flammable Organic Waste" and list "**2,4-Octanedione**" as a component[5].
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials[5].
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office for proper disposal procedures and pickup.
 - Do not dispose of **2,4-Octanedione** down the drain.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Octanedione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081228#personal-protective-equipment-for-handling-2-4-octanedione]

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